Thiophene-3-sulfonyl Chloride: A Technical Guide for Chemical Researchers

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Compound of Interest	
Compound Name:	*Thiophene-3-sulfonyl Chloride*
CAS No.:	*51175-71-4*
Cat. No.:	*B1351042*

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An in-depth examination of the synthesis, properties, and applications of **Thiophene-3-sulfonyl chloride**, a key building block in medicinal chemistry and drug development.

Chemical Identity and Properties

Thiophene-3-sulfonyl chloride is a heterocyclic organic compound that serves as a crucial intermediate in the synthesis of various pharmaceutical agents and fine chemicals. Its reactivity is primarily dictated by the sulfonyl chloride group, which is a potent electrophile, readily reacting with nucleophiles such as amines and alcohols.

IUPAC Name: **thiophene-3-sulfonyl chloride**[1][2]

Synonyms: 3-Thiophenesulfonyl chloride, 3-Thiophenesulphonyl chloride, 3-(Chlorosulphonyl)thiophene, 3-Thienylsulfonyl chloride, Thiophen-3-sulfonyl chloride.[1][3]

The key chemical and physical properties of **Thiophene-3-sulfonyl chloride** are summarized in the table below for easy reference.

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Property	Value	Reference(s)
CAS Number	51175-71-4	[1][2]
Molecular Formula	$C_4H_3ClO_2S_2$	[1][2]
Molecular Weight	182.65 g/mol	[3]
Physical Form	Solid	[4]
Melting Point	44 °C	[3]
Boiling Point	101-103 °C	[3]
Density	1.58 g/cm³	[3]
Flash Point	114 °C	[3]
InChI Key	YSPWSQNKRBSICH-UHFFFAOYSA-N	[1][2]
SMILES	C1=CSC=C1S(=O)(=O)Cl	[1]

Synthesis and Manufacturing

The synthesis of **Thiophene-3-sulfonyl chloride** typically involves the chlorosulfonation of a suitable thiophene precursor. While direct chlorosulfonation of thiophene often favors substitution at the 2-position, specific methodologies have been developed to obtain the 3-isomer. Common strategies include the reaction of 3-thiophenesulfonic acid or its salt with a chlorinating agent like thionyl chloride or chlorosulfonic acid.

Experimental Protocol: Synthesis from 3-Thiophenesulfonic Acid (Representative)

This protocol is a representative method based on general procedures for converting aromatic sulfonic acids to sulfonyl chlorides.

Materials:

- Sodium 3-thiophenesulfonate

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- Thionyl chloride ($SOCl_2$)
- N,N-Dimethylformamide (DMF, catalytic amount)
- Dichloromethane (DCM)
- Ice-water
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

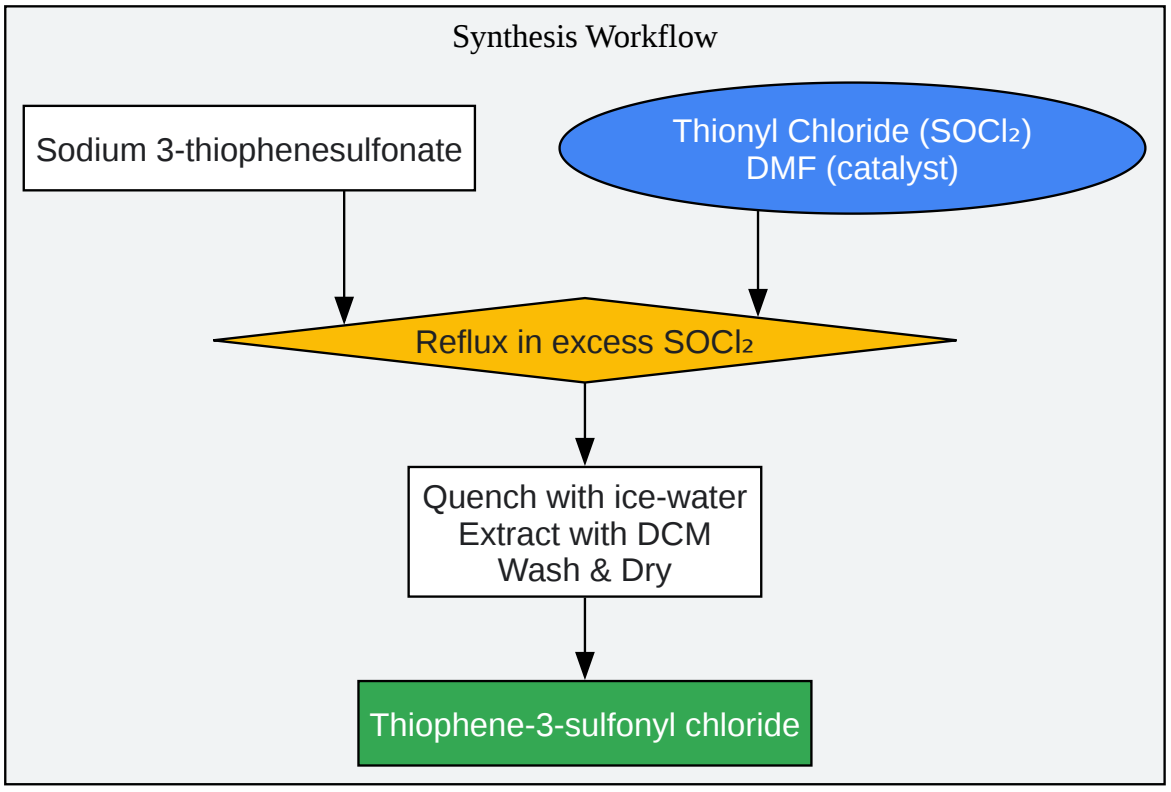
Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a gas outlet to a scrubber, and a dropping funnel, suspend sodium 3-thiophenesulfonate (1.0 eq) in an excess of thionyl chloride (5.0-10.0 eq).
- Add a catalytic amount of DMF (e.g., 0.1 eq) to the suspension.
- Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by quenching a small aliquot and analyzing via TLC or GC-MS.
- After the reaction is complete, cool the mixture to room temperature and carefully remove the excess thionyl chloride by distillation under reduced pressure.
- Dissolve the resulting residue in dichloromethane.
- Carefully pour the DCM solution onto crushed ice with vigorous stirring.
- Separate the organic layer. Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude **Thiophene-3-sulfonyl chloride**.

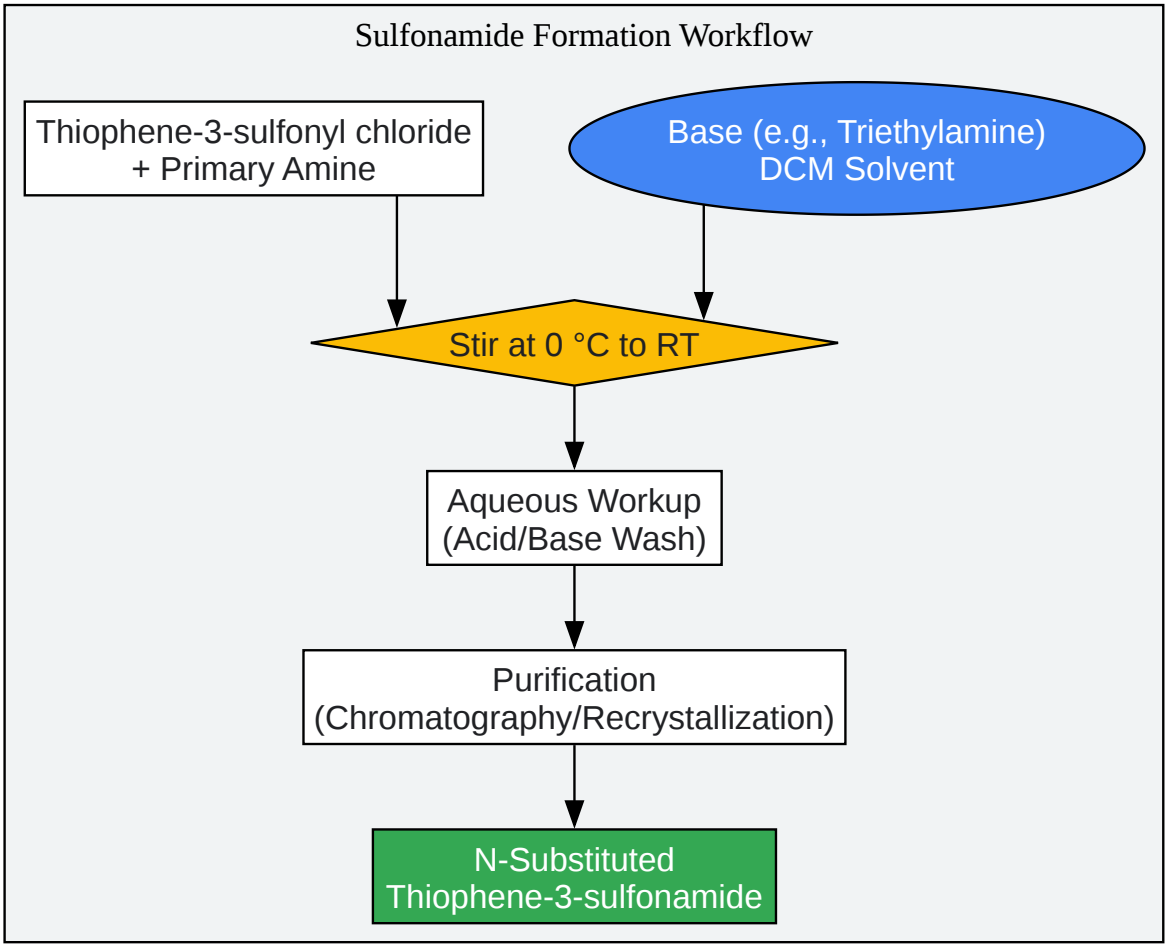
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- The product can be further purified by vacuum distillation or recrystallization from a suitable solvent like hexane.

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